

Application Notes and Protocols for Dyeing Polyester Fabrics with Disperse Orange 29

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Compound of Interest

Compound Name: *Disperse orange 29*

Cat. No.: *B3427777*

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These application notes provide a comprehensive protocol for the dyeing of polyester fabrics using **Disperse Orange 29**, a double azo class disperse dye. The described methodology is based on a high-temperature exhaust dyeing process, which is a standard and effective method for achieving deep and vibrant shades on polyester materials. Adherence to the specified parameters is crucial for ensuring optimal dye uptake, levelness, and colorfastness.

Properties of Disperse Orange 29

Disperse Orange 29 is a synthetic dye characterized by its orange to palm red powder appearance.^[1] It is primarily utilized for the dyeing and printing of polyester and its blended fabrics.^[1] Due to its non-ionic nature and low water solubility, it requires high temperatures to diffuse into the hydrophobic polyester fibers.^[2]

Property	Description
C.I. Name	Disperse Orange 29
C.I. Number	26077
Molecular Structure	Double azo class
Appearance	Orange to palm red powder[1]
Application	Dyeing and printing of polyester and its blends[1]

Experimental Protocol: High-Temperature Exhaust Dyeing

This protocol details the step-by-step procedure for dyeing polyester fabric with **Disperse Orange 29** in a laboratory setting.

1. Materials and Reagents:

- Polyester fabric
- **Disperse Orange 29**
- Dispersing agent
- Acetic acid (or a suitable buffer system)
- Sodium hydrosulfite
- Sodium hydroxide
- Deionized water

2. Equipment:

- High-temperature, high-pressure laboratory dyeing machine

- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

3. Pre-treatment of Polyester Fabric:

Before dyeing, it is essential to scour the polyester fabric to remove any oils, waxes, and other impurities that could hinder dye uptake.

- Prepare a scouring bath containing a non-ionic detergent and soda ash.
- Wash the fabric at 60-70°C for 20-30 minutes.
- Rinse the fabric thoroughly with warm and then cold water.
- Dry the fabric completely before proceeding to the dyeing step.

4. Dyebath Preparation:

- Accurately weigh the required amount of **Disperse Orange 29** (e.g., 1-3% on the weight of fabric, depending on the desired shade depth).
- Prepare a paste of the dye with a small amount of dispersing agent.
- Gradually add hot water (40-50°C) to the paste while stirring to create a uniform dispersion.
- In the dyeing vessel, add the required volume of deionized water for the desired liquor ratio (e.g., 1:10 to 1:15).^[3]
- Add the dispersed dye solution to the dyeing vessel.
- Add a dispersing agent (e.g., 1-2 g/L).

- Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[3][4]

5. Dyeing Procedure:

- Introduce the pre-treated polyester fabric into the dyebath at a temperature of approximately 60°C.[4]
- Run the dyeing machine for 10-15 minutes at this temperature to ensure even wetting of the fabric.
- Increase the temperature of the dyebath to 130°C at a controlled rate (e.g., 1.5-2°C per minute).[3][4]
- Maintain the dyeing temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.[3][4]
- After the dyeing cycle is complete, cool the dyebath down to 70-80°C at a controlled rate.
- Drain the dyebath.

6. Post-treatment: Reduction Clearing:

Reduction clearing is a critical step to remove any unfixed disperse dye from the fabric surface, thereby improving the final colorfastness.[5]

- Prepare a fresh bath with:
 - Sodium hydrosulfite (1-2 g/L)
 - Sodium hydroxide (1-2 g/L)
- Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes.
- Rinse the fabric thoroughly with hot water and then cold water to remove residual chemicals.
- Neutralize the fabric with a mild acid (e.g., acetic acid) if necessary.
- Finally, rinse the fabric with cold water and dry it.

Data Presentation: Colorfastness Properties

The following table summarizes the expected colorfastness ratings of polyester fabric dyed with **Disperse Orange 29** when tested according to AATCC (American Association of Textile Chemists and Colorists) standards. The ratings are based on a scale of 1 to 5, where 5 represents excellent fastness.

Fastness Property	AATCC Test Method	Rating (Fading)	Rating (Staining)
Washing	AATCC 61	5	5
Light	AATCC 16	6-7	-
Perspiration	AATCC 15	5	5
Ironing	AATCC 133	-	5

Data sourced from World Dye Variety.[\[1\]](#)

Experimental Protocols for Fastness Evaluation

1. Colorfastness to Washing (ISO 105-C06 / AATCC 61):

This test evaluates the resistance of the color to domestic and commercial laundering.[\[6\]](#)

- A specimen of the dyed fabric is stitched together with a multi-fiber test fabric.
- The composite specimen is placed in a stainless steel container with a specified detergent solution and stainless steel balls.
- The container is agitated in a laundering machine at a specified temperature (e.g., 60°C) for a defined period (e.g., 30 minutes).[\[6\]](#)
- After the washing cycle, the specimen is rinsed and dried.
- The change in color of the dyed specimen and the degree of staining on the multi-fiber fabric are assessed using the Grey Scale for Color Change and the Grey Scale for Staining, respectively.

2. Colorfastness to Light (ISO 105-B02 / AATCC 16):

This test determines the resistance of the dye to the fading action of sunlight.[7][8]

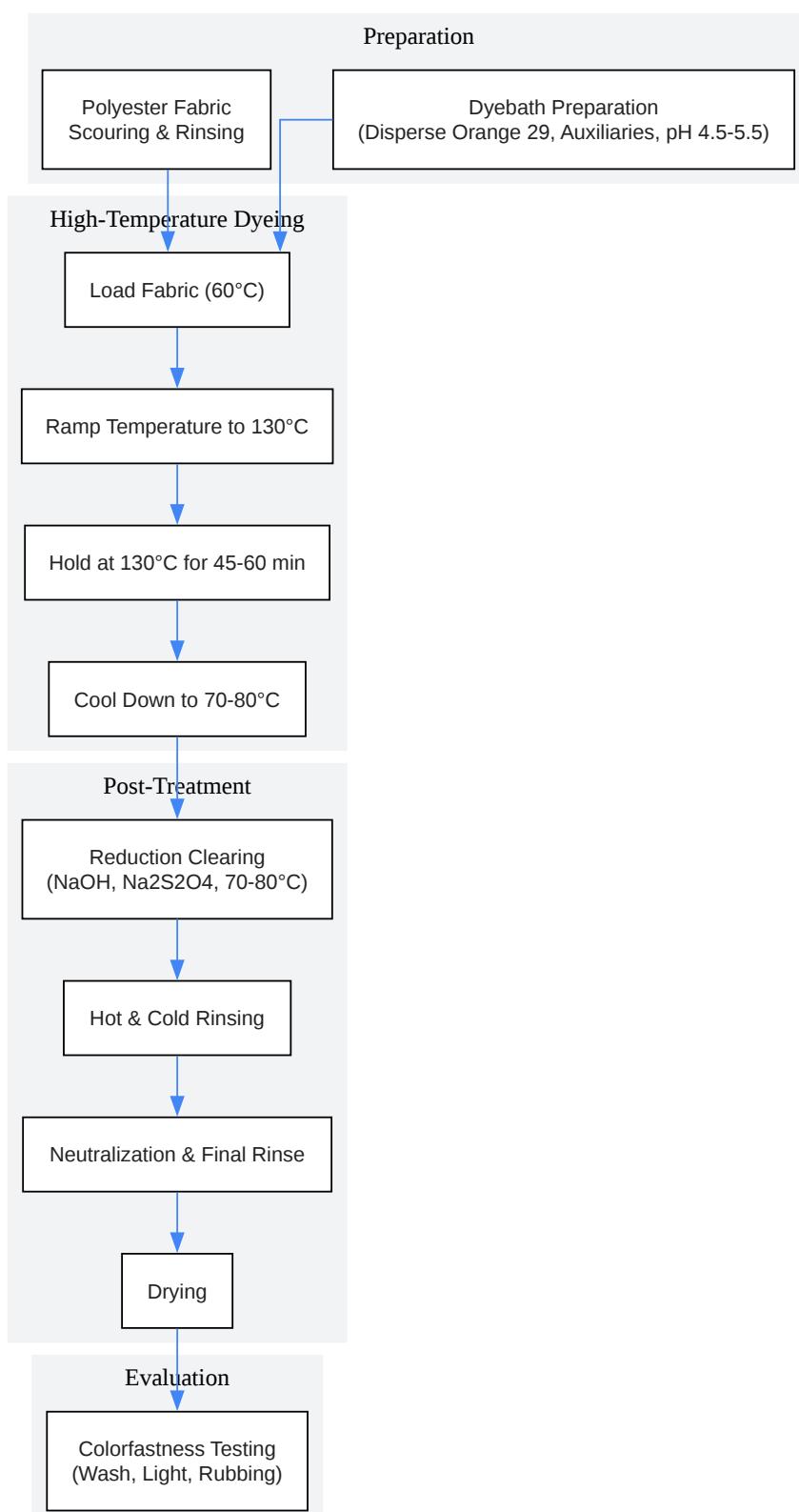
- A specimen of the dyed fabric is exposed to a controlled artificial light source (Xenon Arc lamp) that simulates natural daylight.[8]
- Simultaneously, a set of Blue Wool standards with known lightfastness ratings are exposed under the same conditions.[9]
- The exposure is continued until a specified change in color is observed on the test specimen or the Blue Wool standards.
- The lightfastness rating is determined by comparing the fading of the test specimen with the fading of the Blue Wool standards.[7]

3. Colorfastness to Rubbing (Crocking) (ISO 105-X12 / AATCC 8):

This test assesses the amount of color transferred from the fabric surface to another surface by rubbing.[10]

- A specimen of the dyed fabric is placed on the base of a crockmeter.
- A standard white cotton cloth is mounted on the rubbing finger of the crockmeter.
- The test is performed under both dry and wet conditions.
- The rubbing finger is moved back and forth over the test specimen for a specified number of cycles with a defined pressure.[10]
- The amount of color transferred to the white cotton cloth is evaluated using the Grey Scale for Staining.

Diagrams

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Caption: Experimental workflow for dyeing polyester with **Disperse Orange 29**.

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